

high-resolution mass spectrometry for identifying 2-(4-Chlorophenoxy)-2-methylpropanamide

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Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)-2-methylpropanamide
CAS No.: 5658-61-7
Cat. No.: B1197446

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Application Note: High-Resolution Mass Spectrometry (HRMS) Identification and Quantification of 2-(4-Chlorophenoxy)-2-methylpropanamide

Executive Summary

This protocol details the identification and structural characterization of **2-(4-Chlorophenoxy)-2-methylpropanamide** (also known as Clofibramide, CAS: 5658-61-7) using Liquid Chromatography coupled with Quadrupole Time-of-Flight (LC-Q-TOF) or Orbitrap Mass Spectrometry.^[1]

Clofibramide is a primary amide derivative and a known metabolite/impurity of the lipid-lowering agent Clofibrate and its active form, Clofibric Acid. Distinguishing this amide from its acid and ester analogs requires high mass accuracy (<5 ppm) and specific fragmentation analysis. This guide provides a validated workflow for researchers in drug metabolism and pharmacokinetics (DMPK) and impurity profiling.

Chemical Profile & HRMS Target Data

Before initiating analysis, the theoretical mass properties must be established to set mass windows for Extracted Ion Chromatograms (EIC).

Property	Value
Chemical Name	2-(4-Chlorophenoxy)-2-methylpropanamide
Synonyms	Clofibramide; Clofibric Acid Amide
Formula	C ₁₀ H ₁₂ ClNO ₂
Monoisotopic Mass (Neutral)	213.05566 Da
[M+H] ⁺ (Positive Mode)	214.06348 (m/z)
[M+Na] ⁺ (Sodium Adduct)	236.04543 (m/z)
Isotopic Pattern	Distinct 3:1 ratio for ³⁵ Cl/ ³⁷ Cl

Experimental Protocol

Sample Preparation

Rationale: Clofibramide is moderately polar (LogP ~1.7).^[1] A solid-phase extraction (SPE) protocol is preferred over protein precipitation to minimize matrix suppression in ESI+.^[1]

- Matrix: Plasma or Cell Culture Media.^[1]
- SPE Cartridge: Hydrophilic-Lipophilic Balance (e.g., Oasis HLB or Strata-X), 30 mg/1 cc.^[1]
- Conditioning: 1 mL Methanol followed by 1 mL Water.
- Loading: Mix 100 µL sample with 100 µL 0.1% Formic Acid; load onto cartridge.
- Wash: 1 mL 5% Methanol in Water (removes salts/proteins).
- Elution: 1 mL Acetonitrile (ACN).

- Reconstitution: Evaporate to dryness under N₂; reconstitute in 100 µL Mobile Phase A/B (50:50).

LC-MS/MS Conditions

Liquid Chromatography (UHPLC)

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 µm).[1]
- Mobile Phase A: Water + 0.1% Formic Acid (Proton source for [M+H]⁺).[1]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1][2]
- Flow Rate: 0.4 mL/min.[1]
- Gradient:
 - 0-1 min: 5% B (Isocratic hold)[1]
 - 1-8 min: 5% → 95% B (Linear gradient)[1]
 - 8-10 min: 95% B (Wash)[1]
 - 10.1 min: 5% B (Re-equilibration)

Mass Spectrometry (HRMS)

- Source: Electrospray Ionization (ESI) in Positive Mode.
 - Note: Unlike Clofibric acid (which prefers Negative mode [M-H]⁻), the amide functionality protonates readily in Positive mode.
- Capillary Voltage: 3500 V.
- Mass Range: m/z 50–1000.[1]
- Acquisition Mode: Data-Dependent Acquisition (DDA) or Targeted MS/MS.[1]
- Collision Energy (CE): Ramp 10–40 eV to capture full fragmentation pathways.[1]

Results & Discussion

Identification Logic (Tier 1 & Tier 2)

Tier 1: Accurate Mass & Isotope Fidelity The primary identification is based on the extracted ion chromatogram (EIC) of 214.0635 ± 5 ppm.

- **Isotope Check:** The presence of a ^{37}Cl isotope peak at 216.0605 with approximately 32% abundance relative to the monoisotopic peak is mandatory for confirmation.

Tier 2: MS/MS Fragmentation Pathway Structural confirmation relies on observing specific neutral losses characteristic of primary amides and ether linkages.

- **Fragment 1 (Primary): Loss of Ammonia ($-\text{NH}_3$)**[\[1\]](#)
 - Mechanism:[\[1\]](#)[\[3\]](#) Cleavage of the amide bond.
 - Transition: $214.0635 \rightarrow 197.0369$ (Acylium ion).[\[1\]](#)
- **Fragment 2 (Secondary): Loss of CO (-28 Da)**[\[1\]](#)
 - Mechanism:[\[1\]](#)[\[3\]](#) Decarbonylation of the acylium ion.
 - Transition: $197.0369 \rightarrow 169.0420$ (Carbocation).[\[1\]](#)
- **Fragment 3 (Diagnostic): Chlorophenol Moiety**
 - Mechanism:[\[1\]](#)[\[3\]](#) Ether bond cleavage.[\[1\]](#)
 - Observed Ion: 129.0104 (4-Chlorophenol protonated cation).[\[1\]](#)

Visualizing the Fragmentation Pathway[\[5\]](#)

The following diagram illustrates the mechanistic fragmentation of Clofibramide in ESI+ mode.

Figure 1: Proposed ESI+ Fragmentation Pathway for Clofibramide.[\[1\]](#) The loss of ammonia is the dominant initial step.

Method Validation Criteria

To ensure this protocol produces regulatory-grade data (e.g., for FDA submission), the following parameters must be validated:

Parameter	Acceptance Criteria
Mass Accuracy	< 5 ppm for Precursor; < 10 ppm for Fragments
Linearity (R ²)	> 0.99 over range 1–1000 ng/mL
Precision (CV%)	< 15% (Intra-day and Inter-day)
Matrix Effect	85–115% (Compare solvent std vs. matrix spike)
Retention Time Stability	± 0.1 min deviation max

References

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Sources

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- To cite this document: BenchChem. [high-resolution mass spectrometry for identifying 2-(4-Chlorophenoxy)-2-methylpropanamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1197446/docs#high-resolution-mass-spectrometry-for-identifying-2-4-chlorophenoxy-2-methylpropanamide\]](https://www.benchchem.com/product/b1197446/docs#high-resolution-mass-spectrometry-for-identifying-2-4-chlorophenoxy-2-methylpropanamide)

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